

In-Depth Technical Guide: Physicochemical Properties of Nonanoic-D17 Acid

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Compound of Interest

Compound Name: Nonanoic-D17 acid

Cat. No.: B592562

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This document provides a detailed overview of the fundamental physicochemical properties of **Nonanoic-D17 acid**, a deuterated analog of nonanoic acid. The substitution of hydrogen with deuterium atoms offers a valuable tool for various research applications, including metabolic studies, lipidomics, and as an internal standard in mass spectrometry-based analyses.

Core Molecular Data

The key to understanding the utility of **Nonanoic-D17 acid** lies in its precise molecular characteristics. The incorporation of 17 deuterium atoms significantly alters its mass without substantially changing its chemical properties.

Property	Value	Source
Molecular Formula	C ₉ HD ₁₇ O ₂	[1] [2]
Molecular Weight	175.34 g/mol	[1] [2] [3] [4]
CAS Number	130348-94-6	[1] [3] [4]

Nonanoic-D17 acid is a saturated fatty acid where 17 of the hydrogen atoms have been replaced by their stable isotope, deuterium.[\[3\]](#) This isotopic labeling makes it readily distinguishable from its naturally occurring counterpart in analytical experiments.

Isotopic Composition and Mass

The molecular weight of a compound is determined by the sum of the atomic masses of its constituent atoms. In the case of **Nonanoic-D17 acid**, the calculation is as follows:

- Carbon (C): 9 atoms
- Hydrogen (H): 1 atom
- Deuterium (D): 17 atoms
- Oxygen (O): 2 atoms

Deuterium, an isotope of hydrogen, contains one proton and one neutron, giving it an atomic mass of approximately 2.014 atomic mass units (amu).^{[5][6][7]} This is roughly double the mass of protium (the most common hydrogen isotope), which has only a single proton.^[5]

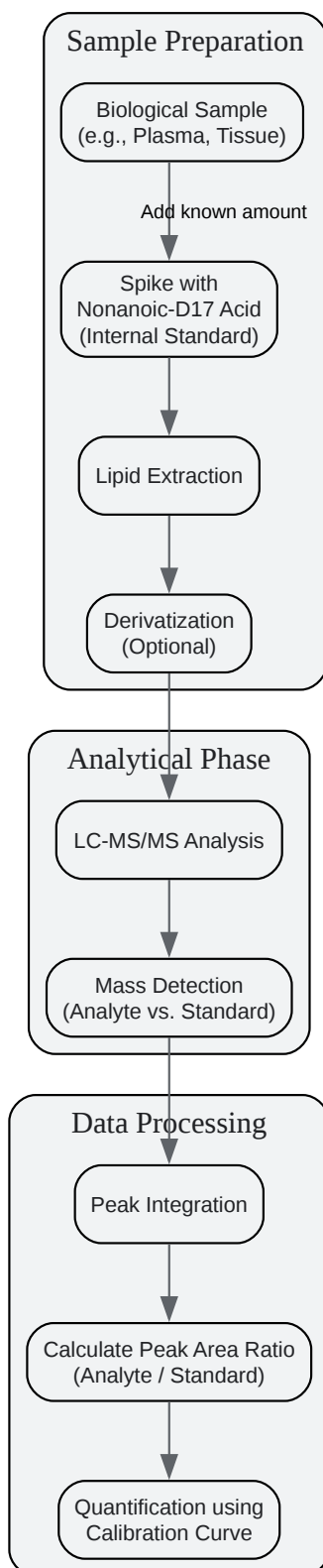
Applications in Research

The significant mass difference between **Nonanoic-D17 acid** and endogenous nonanoic acid allows it to serve as an excellent internal standard for quantitative analysis.^[8] In techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS), the deuterated standard can be spiked into a sample. Since it co-elutes with the unlabeled analyte but is detected at a different mass-to-charge ratio, it enables precise quantification of the target molecule.

Furthermore, its use as an isotopic tracer is invaluable in metabolic studies to track the absorption, distribution, metabolism, and excretion (ADME) of fatty acids within biological systems.^[9]

Experimental Workflow Visualization

The following diagram illustrates a typical experimental workflow for utilizing **Nonanoic-D17 acid** as an internal standard in a quantitative mass spectrometry experiment.



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Workflow for quantitative analysis using a deuterated standard.

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References

- 1. chemscene.com [chemscene.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Nonanoic acid (D₁₇, 98%)- Cambridge Isotope Laboratories, DLM-9501-1 [isotope.com]
- 4. cdn isotopes.com [cdn isotopes.com]
- 5. Deuterium - Wikipedia [en.wikipedia.org]
- 6. Deuterium | Definition, Symbol, Production, & Facts | Britannica [britannica.com]
- 7. byjus.com [byjus.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. buyisotope.com [buyisotope.com]
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